

# Navigating the Safe Disposal of Vosilasarm in a Laboratory Setting

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## Compound of Interest

Compound Name: Vosilasarm

Cat. No.: B611295

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For researchers, scientists, and drug development professionals, the proper handling and disposal of investigational compounds like **Vosilasarm** are paramount to ensuring a safe and compliant laboratory environment. While specific disposal instructions from the manufacturer should always be prioritized, this guide provides essential safety and logistical information based on general best practices for research-grade pharmaceutical compounds.

## Chemical and Physical Properties of Vosilasarm

A clear understanding of a compound's properties is the first step toward safe handling and disposal. Below is a summary of key data for **Vosilasarm** (also known as RAD140).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value
Chemical Formula	C <sub>20</sub> H <sub>16</sub> ClN <sub>5</sub> O <sub>2</sub> <a href="#">[1]</a>
Molecular Weight	393.83 g/mol <a href="#">[2]</a> <a href="#">[3]</a>
CAS Number	1182367-47-0 <a href="#">[2]</a>
Appearance	Powder
Storage (Powder)	-20°C for 3 years; 4°C for 2 years <a href="#">[2]</a> <a href="#">[4]</a>
Storage (In solvent)	-80°C for 6 months to 2 years; -20°C for 1 month to 1 year <a href="#">[2]</a> <a href="#">[5]</a>
Solubility	Soluble in DMSO (≥ 90 mg/mL) <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>

## General Disposal Procedures for Vosilasarm

Note: The following are general guidelines. Always consult your institution's Environmental Health and Safety (EHS) department and the specific Safety Data Sheet (SDS) for **Vosilasarm** for definitive disposal procedures. If an SDS is not readily available, contact the supplier.

- Waste Identification and Segregation:
  - Solid Waste: Contaminated materials such as personal protective equipment (PPE), weighing boats, and vials should be segregated as chemical waste.
  - Liquid Waste: Solutions containing **Vosilasarm** should be collected in a designated, labeled, and sealed waste container. Do not mix with other incompatible waste streams.
  - Sharps: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container for chemical waste.
- Container Labeling:
  - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name, "**Vosilasarm**."
  - Include the concentration and quantity of the waste.
  - Ensure the container is in good condition and compatible with the chemical.
- Storage of Waste:
  - Store waste containers in a designated, secure, and well-ventilated area, away from general laboratory traffic.
  - Secondary containment should be used to prevent spills.
- Disposal Request:
  - Follow your institution's procedures for chemical waste pickup. This typically involves submitting a request to the EHS department.

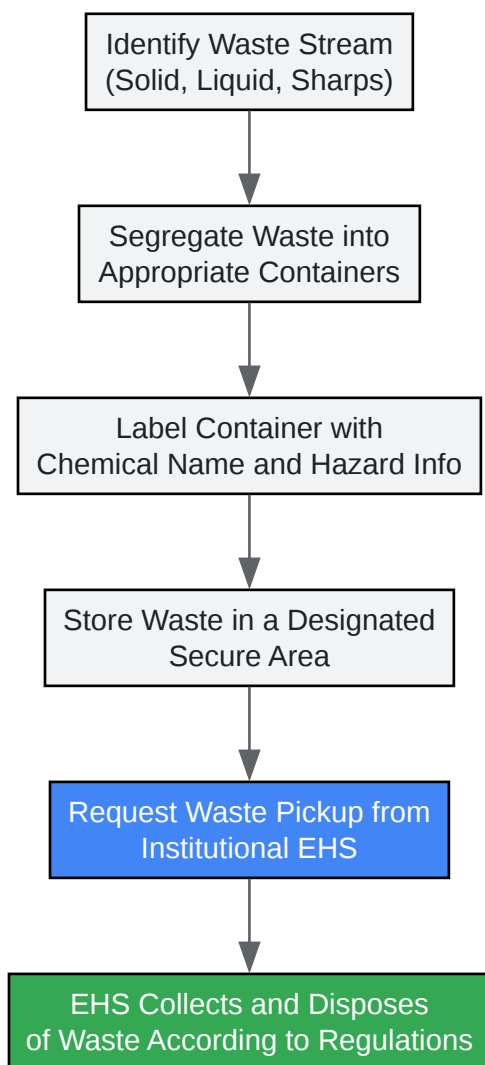
- Do not dispose of **Vosilasarm** down the drain or in regular trash.

## Experimental Protocols

Specific experimental protocols for the disposal of **Vosilasarm** are not publicly available. The disposal method is determined by the compound's chemical properties and regulatory requirements for chemical waste. The general procedure outlined above should be adapted to institutional protocols.

## Logical Workflow for Chemical Waste Disposal

The following diagram illustrates a standard workflow for the disposal of laboratory chemical waste like **Vosilasarm**.



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### General Laboratory Chemical Waste Disposal Workflow.

Disclaimer: This information is intended for guidance purposes only and is not a substitute for official safety and disposal protocols. Always adhere to the specific guidelines provided by your institution and the chemical manufacturer.

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## References

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